

Delphinidin Chloride: [Application Notes & Protocols](#)

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Compound Focus: Delphinidin Chloride

CAS No.: 528-53-0

Cat. No.: S525603

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Chemical Profile & Solubility

Basic Characteristics

- **CAS Number:** 528-53-0 [1] [2] [3]
- **Molecular Formula:** C₁₅H₁₁ClO₇ [1] [2] [3]
- **Molecular Weight:** 338.70 g/mol [1] [2] [3]
- **Appearance:** Brown to black solid [1] [2]

Solubility Data Delphinidin chloride is unstable in solution, so freshly prepared solutions are highly recommended [1].

Table 1: Solubility Profile of Delphinidin Chloride

Solvent	Solubility	Notes
DMSO	56.2 - 62.5 mg/mL [1] [2]	~166.1 - 184.5 mM; hygroscopic DMSO significantly impacts solubility; use newly opened DMSO [1] [2]. Sonication is recommended to aid dissolution [2].
Methanol	Slightly soluble [3]	-
Water	Soluble (in its stabilized forms, e.g., with sulfobutylether- β -cyclodextrin) [4]	Not soluble in pure form at significant concentrations; requires stabilization [4].

Stock Solution Preparation in DMSO

Standard Protocol

- **Calculation:** Determine the mass of **delphinidin chloride** needed to achieve your desired stock concentration (e.g., 50 mM).
- **Weighing:** Accurately weigh the compound. For a 10 mL stock of 50 mM, you would need 169.35 mg (Molecular Weight 338.70 g/mol \times 0.05 mol/L \times 0.01 L).
- **Dissolution:** Transfer the weighed compound to a volumetric flask. Add a small volume of fresh, anhydrous DMSO and vortex or sonicate until completely dissolved.
- **Volume Adjustment:** Bring to the final volume with DMSO.
- **Aliquoting:** Aliquot the stock solution to avoid repeated freeze-thaw cycles.
- **Storage:** Store aliquots at -80°C for long-term stability (up to one year). For short-term storage, -20°C is acceptable, but the compound is more stable at lower temperatures [1] [2].

Table 2: Example Dilutions in DMSO

Target Concentration	Amount of Drug (per 1 mL DMSO)
10 mM	3.39 mg
50 mM	16.94 mg
100 mM	33.87 mg

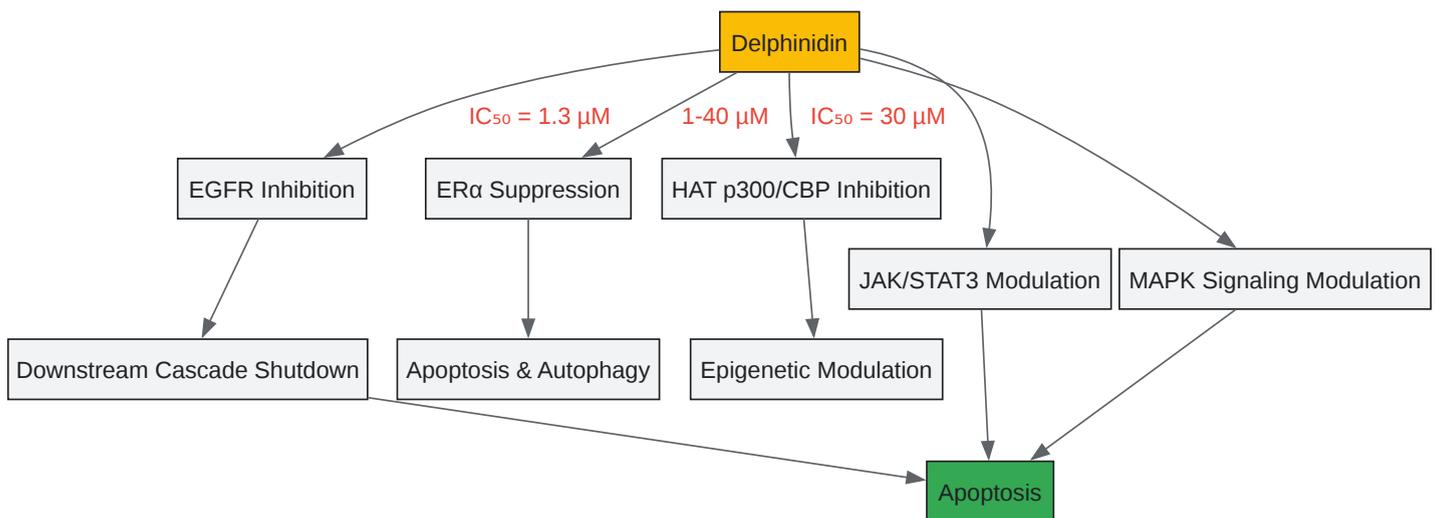
In Vitro Experimental Applications

Anticancer Activity Assessment (Cell Viability)

- **Cell Lines:** This protocol has been applied to SKOV3 (ovarian cancer), PEO1 (ovarian cancer), and MRC-5 (human lung fibroblast) cells [5].
- **Dosing:** Treat cells with **delphinidin chloride** in a concentration range of **10–100 μ M** [5].
- **Vehicle Control:** Prepare working solutions in culture media from the DMSO stock. Adjust the final concentration of DMSO to **0.2%** in all samples, which has been shown to have no significant effect on treated cells [5].
- **Viability Assay (Neutral Red Uptake):**
 - After a 24-hour exposure, remove the treatment medium.
 - Add 100 μ L of 2% neutral red solution per well and incubate at 37°C for 1 hour.

- Wash cells with PBS.
- Fix and extract the dye with a solution of 50% ethanol, 49% H₂O, and 1% glacial acetic acid.
- Shake at 700 rpm for 20 minutes at room temperature.
- Measure absorbance at 540 nm with a reference wavelength of 620 nm [5].

Mechanisms of Action in Cancer Cells Research indicates **delphinidin chloride** exerts anticancer effects through multiple pathways, particularly by inducing apoptosis.



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Figure 1. Signaling pathways modulated by **delphinidin chloride** to induce apoptosis in cancer cells [1] [6] [2].

In Vivo Administration Formulation

While **delphinidin chloride** can be stabilized for *in vivo* use, one recent study did not find a survival benefit with this formulation in a mouse model of cardiac arrest and resuscitation [4]. The following formulation has been documented for research purposes.

Table 3: Formulation for In Vivo Studies

Component	Percentage	Purpose
DMSO	10%	Solvent
PEG 300	40%	Co-solvent
Tween 80	5%	Surfactant
Saline	45%	Aqueous vehicle

Preparation Method:

- Dissolve **delphinidin chloride** in DMSO to create a concentrated stock solution.
- Add PEG 300 sequentially and mix thoroughly until the solution is clear.
- Add Tween 80 and mix well.
- Slowly add saline to the final volume while mixing.
- Sonication is recommended to ensure the solution is clear and homogeneous. The final working solution should be prepared immediately before use [2].

Critical Handling & Storage Notes

- **Stability is Paramount:** The compound is unstable in solution. Always prepare fresh solutions and avoid repeated freezing and thawing of stock aliquots [1] [3].
- **Solid-State Storage:** Store the solid powder at **2-8°C** under an inert atmosphere, sealed away from moisture and light [1] [3].
- **DMSO Quality:** Use freshly opened, anhydrous DMSO to prevent water absorption, which can degrade the compound [1].
- **Solution Appearance:** A clear solution indicates proper dissolution. Precipitation or color change may signal degradation.

References

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